

# Safe Disposal of Progesterone-13C2: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Progesterone-13c2

Cat. No.: B15141739

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For researchers, scientists, and drug development professionals, the proper disposal of isotopically labeled compounds like **Progesterone-13C2** is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe handling and disposal of **Progesterone-13C2**, ensuring compliance with regulatory standards and minimizing environmental impact.

## Hazard Identification and Safety Precautions

**Progesterone-13C2**, a stable isotope-labeled form of progesterone, shares the same fundamental chemical and toxicological properties as its unlabeled counterpart. Progesterone is classified as a hazardous substance, and appropriate precautions must be taken during handling and disposal.

### Key Hazards:

- Carcinogenicity: Suspected of causing cancer.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child and may cause harm to breast-fed children.[\[1\]](#)[\[2\]](#)
- Acute Toxicity: May be harmful if swallowed, inhaled, or in contact with skin.[\[4\]](#) It may also cause respiratory, skin, and eye irritation.[\[4\]](#)

Personal Protective Equipment (PPE): Before handling **Progesterone-13C2** for any purpose, including disposal, the following personal protective equipment should be worn:

- Gloves: Chemical-resistant gloves.
- Protective Clothing: A lab coat or other suitable protective clothing.[\[4\]](#)
- Eye Protection: Safety glasses with side shields or chemical goggles.[\[4\]](#)
- Respiratory Protection: In case of inadequate ventilation or when handling powders, use an approved supplied-air respirator or a self-contained breathing apparatus.[\[4\]](#)

## Step-by-Step Disposal Procedure

The primary recommendation for the disposal of **Progesterone-13C2** is to use a licensed professional waste disposal service.[\[4\]](#) Adherence to federal, state, and local environmental regulations is mandatory.[\[4\]](#)

### Step 1: Segregation and Labeling

- Isolate **Progesterone-13C2** waste from other laboratory waste streams.
- Clearly label the waste container with the chemical name ("**Progesterone-13C2**"), relevant hazard symbols (e.g., health hazard), and the date of accumulation.

### Step 2: Waste Collection

- Solid Waste: Collect unused **Progesterone-13C2** powder, contaminated lab materials (e.g., weigh boats, pipette tips, gloves), and spill cleanup materials in a designated, sealed, and properly labeled container. For spills, mechanically take up the material (e.g., by sweeping or shoveling) and place it in a suitable container for disposal.[\[4\]](#) Avoid creating dust.
- Liquid Waste: For solutions of **Progesterone-13C2**, collect the waste in a sealed, labeled, and non-reactive container. Do not pour **Progesterone-13C2** solutions down the drain.[\[3\]](#)[\[5\]](#)

### Step 3: Storage of Waste

- Store the sealed waste container in a designated, secure, and well-ventilated area, away from incompatible materials.
- Follow the storage conditions specified in the Safety Data Sheet, which typically include storing at room temperature away from light and moisture.[4]

#### Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company to arrange for the pickup and disposal of the **Progesterone-13C2** waste.
- Provide the waste disposal company with a copy of the Safety Data Sheet (SDS) and any other relevant information about the waste.

#### Step 5: Documentation

- Maintain a record of the amount of **Progesterone-13C2** disposed of, the date of disposal, and the name of the waste disposal company.

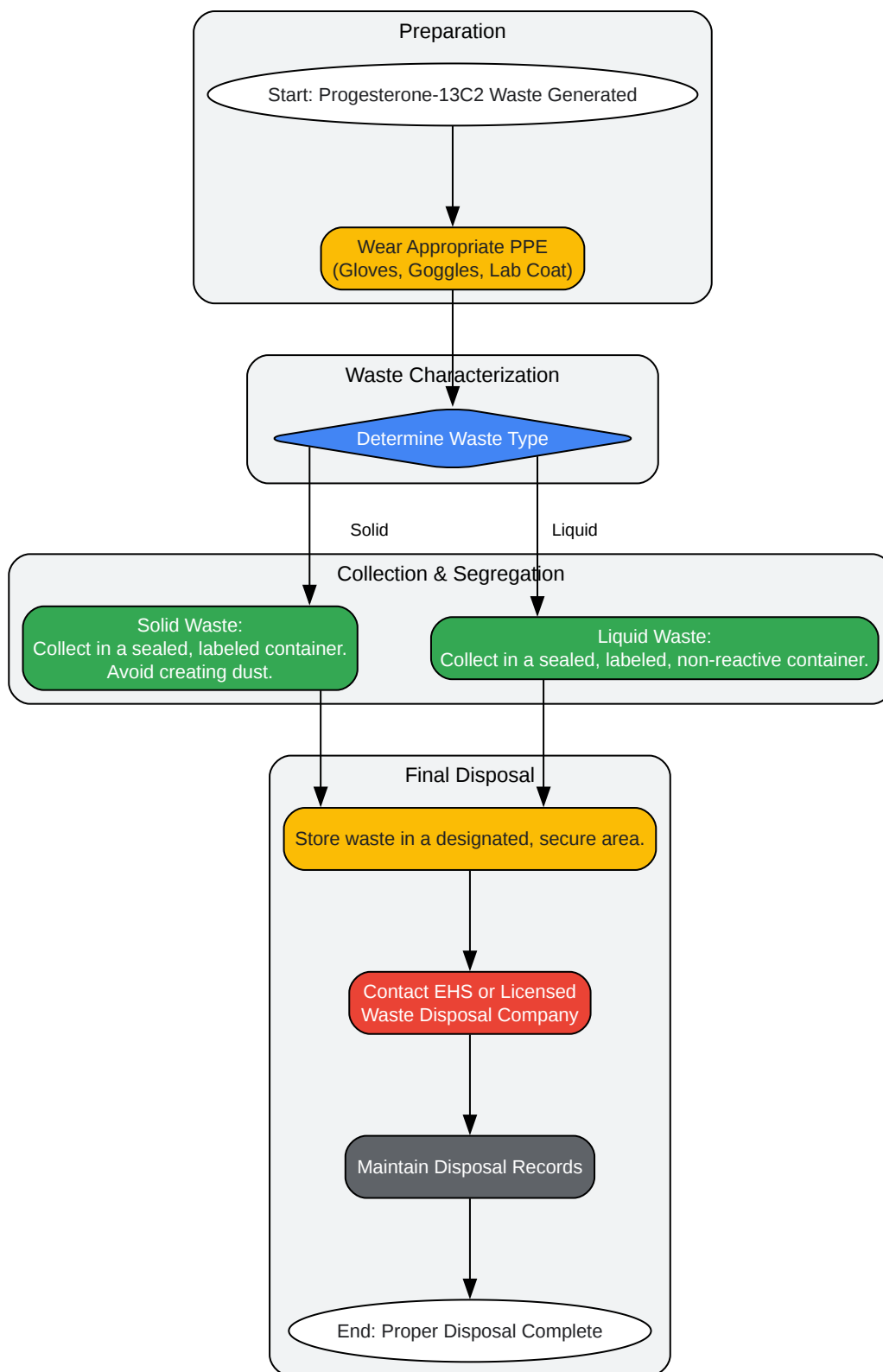
## Quantitative Data Summary

The Safety Data Sheets for Progesterone and its isotopically labeled forms do not typically provide specific quantitative limits for disposal, as the primary disposal route is through a licensed waste management company. The key quantitative information pertains to its physical properties.

Property	Value
Melting Point	129-130 °C[2]
Boiling Point	Not determined[2]
Bulk Density	350-450 kg/m <sup>3</sup> at 20 °C[2]

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Progesterone-13C2**.



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### Progesterone-13C2 Disposal Workflow

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)